

# Safeguarding Your Laboratory: Proper Disposal of Resolvin D2-d5

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## Compound of Interest

Compound Name: Resolvin D2-d5

Cat. No.: B586486

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For researchers, scientists, and drug development professionals, ensuring a safe and compliant laboratory environment is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Resolvin D2-d5**, a deuterated form of a potent lipid mediator used in inflammation research. Adherence to these guidelines will help mitigate risks and ensure the responsible management of this chemical.

**Resolvin D2-d5**, while a valuable research tool, is classified as a highly flammable liquid and can cause serious eye irritation.<sup>[1]</sup> The provided Safety Data Sheet (SDS) indicates that it should be handled with care, employing appropriate personal protective equipment (PPE) and working in a well-ventilated area.<sup>[1]</sup>

## Chemical and Physical Properties

A clear understanding of the chemical's properties is foundational to safe handling and disposal.

Property	Value
CAS Number	1881277-33-3
Molecular Formula	C22H27D5O5
Formula Weight	381.5 g/mol
Formulation	A solution in ethanol
Purity	>99% deuterated forms (d1-d5)
$\lambda_{\text{max}}$	289, 302, 316 nm

Data sourced from Cayman Chemical and Biomol.com[2][3]

## Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of small quantities of **Resolvin D2-d5** typically used in a laboratory setting.

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles or a face shield, and a lab coat.

### 2. Waste Collection:

- All waste materials contaminated with **Resolvin D2-d5**, including pipette tips, empty vials, and contaminated wipes, should be collected in a designated and clearly labeled hazardous waste container.
- The container should be made of a material compatible with ethanol, the solvent in which **Resolvin D2-d5** is typically supplied.

### 3. Segregation of Waste:

- Do not mix **Resolvin D2-d5** waste with other incompatible waste streams. It should be segregated as a flammable liquid waste.

#### 4. Labeling:

- Clearly label the hazardous waste container with "Hazardous Waste," "Flammable Liquid," and "**Resolvin D2-d5** in Ethanol." Include the date of waste accumulation.

#### 5. Storage of Waste:

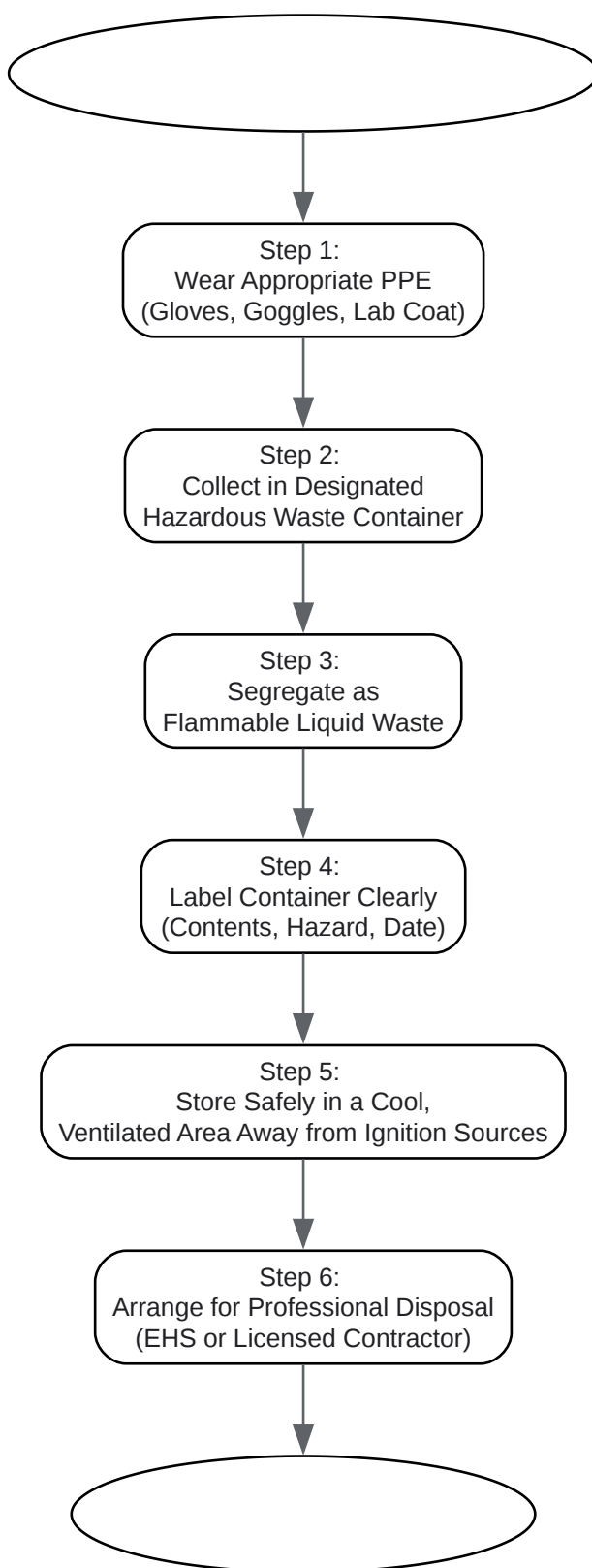
- Store the sealed waste container in a designated, well-ventilated, and cool location, away from sources of ignition such as heat, sparks, and open flames.[\[1\]](#)

#### 6. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Crucially, do not pour **Resolvin D2-d5** down the drain or dispose of it in regular trash. It is advised not to allow the substance to enter sewers or surface/ground water.[\[1\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process, ensuring a clear and concise understanding of the necessary steps.



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Caption: Workflow for the proper disposal of **Resolvin D2-d5**.

By following these procedures, you contribute to a safer laboratory environment and ensure compliance with regulations, building a foundation of trust in your laboratory's safety and chemical handling practices. This information is intended to supplement, not replace, your institution's specific safety protocols. Always consult your EHS department for guidance on local regulations and procedures.

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## References

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